

# 1-Acetyl-5-bromo-7-nitroindoline CAS number and structure

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## Compound of Interest

Compound Name: 1-Acetyl-5-bromo-7-nitroindoline

Cat. No.: B556862

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## Technical Guide: 1-Acetyl-5-bromo-7-nitroindoline

Authored for: Researchers, Scientists, and Drug Development Professionals

### \*\*Abstract

This technical guide provides a comprehensive overview of **1-Acetyl-5-bromo-7-nitroindoline**, a substituted indoline derivative of interest in medicinal chemistry and organic synthesis. This document consolidates critical data including its Chemical Abstracts Service (CAS) number, molecular structure, and key physicochemical properties. Furthermore, it outlines a putative synthetic pathway and generalized experimental protocols for its characterization, designed to support researchers in its application and further development.

## Compound Identification and Structure

**1-Acetyl-5-bromo-7-nitroindoline** is a complex organic molecule built upon a core indoline scaffold. Its systematic IUPAC name is 1-(5-bromo-7-nitro-2,3-dihydroindol-1-yl)ethanone[1]. The structure is characterized by an acetyl group attached to the nitrogen at position 1, a bromine atom at position 5, and a nitro group at position 7 of the indoline ring.

- CAS Number: 62368-07-4[1][2][3][4][5]
- Molecular Formula: C<sub>10</sub>H<sub>9</sub>BrN<sub>2</sub>O<sub>3</sub>[2][3][5]

- SMILES: CC(=O)N1CCc2cc(Br)cc(c12)--INVALID-LINK--=O[2]
- InChI Key: RCELCNAKOBPO-UHFFFAOYSA-N[1][2]

## Physicochemical and Safety Data

A summary of essential quantitative data for **1-Acetyl-5-bromo-7-nitroindoline** is presented in the table below. This information is critical for experimental design, handling, and storage.

Property	Value	Source
Molecular Weight	285.09 g/mol	[1][2][5]
Physical Form	Solid	[2]
Assay Purity	≥98%	[2]
Storage Temperature	2-8°C	[2]
GHS Hazard Statements	H319: Causes serious eye irritation	[1]
Precautionary Statements	P264, P280, P305+P351+P338, P337+P317	[6]

## Experimental Protocols

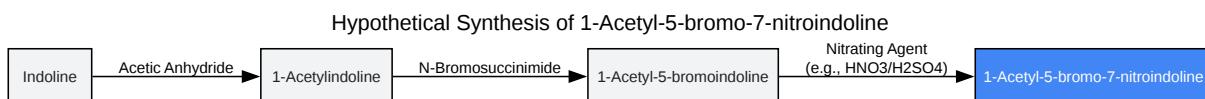
While a specific, detailed synthesis protocol for **1-Acetyl-5-bromo-7-nitroindoline** is not readily available in the reviewed literature, a plausible multi-step synthetic route can be conceptualized based on established organic chemistry principles for indoline derivatives. The synthesis of related N-acyl-7-nitroindolines can be challenging, often requiring multiple steps from an indole or indoline precursor due to the difficulty of direct acylation of 7-nitroindolines[7].

An indirect method, involving the protection and functionalization of an indoline precursor, is generally more effective.

## Hypothetical Synthesis Pathway

A logical synthetic approach would involve:

- Acetylation of Indoline: Protection of the nitrogen atom of the indoline ring with an acetyl group to direct subsequent electrophilic aromatic substitution and prevent side reactions.
- Bromination: Introduction of the bromine atom at the C5 position of the acetylindoline.
- Nitration: Introduction of the nitro group at the C7 position. The acetyl group helps direct the nitration to the desired position.



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Caption: Hypothetical synthesis pathway for **1-Acetyl-5-bromo-7-nitroindoline**.

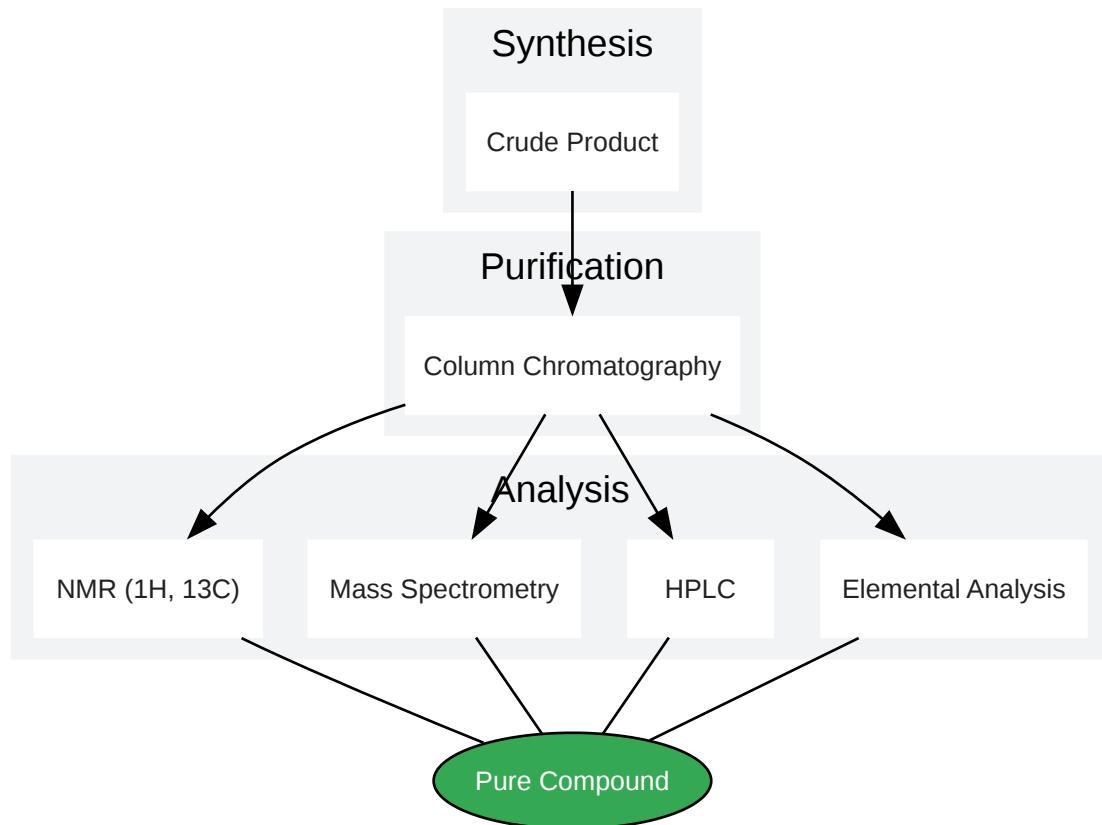
## General Characterization Workflow

The identity and purity of the synthesized **1-Acetyl-5-bromo-7-nitroindoline** should be confirmed using standard analytical techniques.

- Purification: The crude product obtained from the synthesis would typically be purified using column chromatography on silica gel.
- Structural Confirmation:
  - NMR Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the chemical structure, including the positions of the acetyl, bromo, and nitro groups on the indoline scaffold.
  - Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Purity Analysis:
  - High-Performance Liquid Chromatography (HPLC): To assess the purity of the final compound.

- Elemental Analysis: To confirm the elemental composition (C, H, N, Br).

### General Characterization Workflow



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Caption: Standard workflow for the purification and characterization of the target compound.

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